

Hexadecyltrimethylammonium Bromide-d42

physical properties

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Compound of Interest

Compound Name: *Hexadecyltrimethylammonium
Bromide-d42*

Cat. No.: *B568868*

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An In-depth Technical Guide to the Physical Properties of **Hexadecyltrimethylammonium Bromide-d42**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of reagents is paramount. This guide provides a detailed overview of the physical properties of **Hexadecyltrimethylammonium Bromide-d42** (CTAB-d42), a deuterated surfactant with significant applications in various scientific fields.

Core Physical and Chemical Properties

Hexadecyltrimethylammonium Bromide-d42 is the deuterated form of Hexadecyltrimethylammonium Bromide (CTAB), a cationic surfactant. The substitution of hydrogen with deuterium, a heavy isotope, makes it a valuable tool in techniques such as biomolecular NMR, and as a tracer or internal standard for quantitative analysis by NMR, GC-MS, or LC-MS[1]. Deuteration can potentially alter the pharmacokinetic and metabolic profiles of molecules, a characteristic that has garnered attention in drug development[1][2].

Quantitative Data Summary

The following table summarizes the key physical properties of both **Hexadecyltrimethylammonium Bromide-d42** and its non-deuterated analog, CTAB. Data for the non-deuterated form is provided for comparison, as it is more extensively characterized.

Property	Hexadecyltrimethylammonium Bromide-d42	Hexadecyltrimethylammonium Bromide (non-deuterated)
Molecular Formula	C ₁₉ D ₄₂ N•Br[3] or CD ₃ (CD ₂) ₁₅ N(Br)(CD ₃) ₃ [4]	C ₁₉ H ₄₂ BrN[5]
Molecular Weight	406.71 g/mol [3][4]	364.45 g/mol [5]
CAS Number	907216-28-8[3][4]	57-09-0[4][6]
Appearance	-	White crystalline powder[7]
Melting Point	-	237–243 °C (decomposes)[5][6]
Solubility	-	Soluble in water, alcohol, and chloroform[7]
Auto-ignition Temperature	-	210 °C[6]
Density	-	0.5 g/cm ³ at 20 °C[6]
Surface Tension	-	39 mN/m (25 °C)[6]

Experimental Protocols

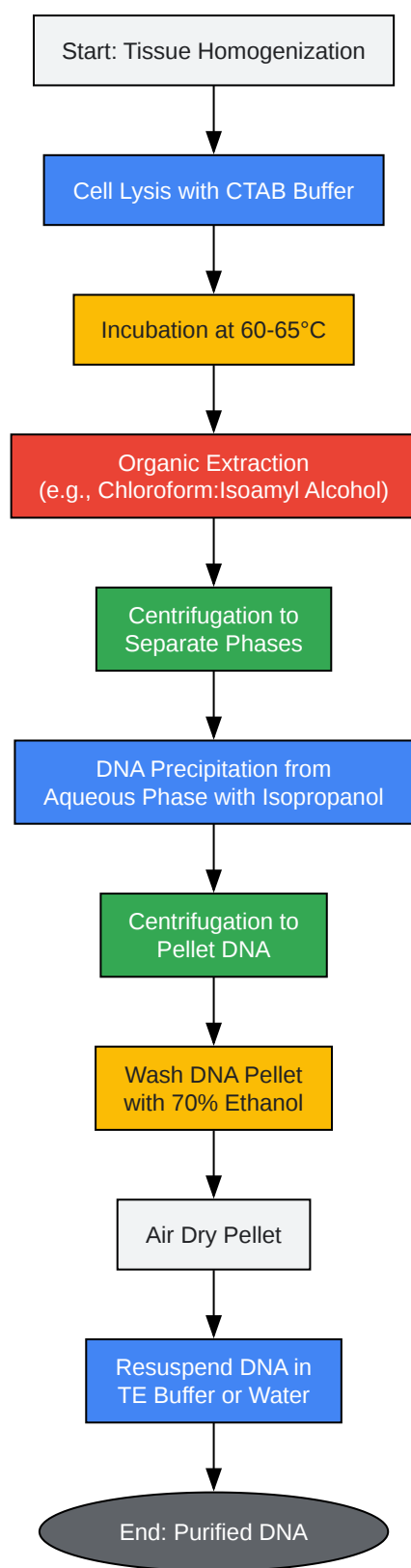
Detailed experimental protocols for the determination of the physical properties of **Hexadecyltrimethylammonium Bromide-d42** are not available in the provided search results. However, standard methodologies for determining the properties of solid organic compounds would be employed. These include:

- Melting Point Determination: Using a capillary melting point apparatus.
- Solubility Testing: Involves dissolving a known amount of the substance in a specified volume of a solvent at a particular temperature.
- Density Measurement: Can be determined using a gas pycnometer for solids.
- Spectroscopic Analysis: Techniques like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are used to confirm the structure and isotopic labeling of the compound.

Applications and Workflows

Hexadecyltrimethylammonium Bromide (CTAB) is widely utilized in molecular biology, particularly in the extraction of DNA from tissues with high polysaccharide content. The CTAB buffer system effectively removes membrane lipids and polysaccharides, facilitating the isolation of high-quality DNA^[5].

Below is a generalized workflow for DNA extraction using a CTAB-based buffer.



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Caption: A generalized workflow for DNA extraction using the CTAB method.

Safety and Handling

For the non-deuterated form, Hexadecyltrimethylammonium Bromide is classified as harmful if swallowed, causes skin irritation, and serious eye damage, and may cause respiratory irritation. [8][9] It may also cause damage to organs through prolonged or repeated exposure[8][10]. It is very toxic to aquatic life with long-lasting effects[8][10]. When handling, it is crucial to wear appropriate personal protective equipment, including gloves and eye protection, and to work in a well-ventilated area[8]. The compound is hygroscopic and should be stored in a dry, cool, and well-ventilated place, protected from moisture[7][11].

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